

An In-depth Technical Guide to 2-Phenylpiperidine

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Compound of Interest

Compound Name: 2-Phenylpiperidine

Cat. No.: B1215205

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Phenylpiperidine**, detailed experimental protocols for its synthesis, and an examination of its relevant signaling pathways.

Core Molecular Data

2-Phenylpiperidine is an organic compound featuring a piperidine ring substituted with a phenyl group.^[1] This structure is a key building block in the synthesis of more complex molecules, particularly in the development of pharmaceuticals such as analgesics and antidepressants.^[1]

Table 1: Physicochemical Properties of **2-Phenylpiperidine**

Property	Value	References
Molecular Formula	C ₁₁ H ₁₅ N	[1][2][3][4][5][6]
Molecular Weight	161.25 g/mol	[1][2][6]
Appearance	Colorless to almost clear liquid	[1][2]
Density	0.99 g/cm ³	[1][2]
Boiling Point	112 °C at 9 mmHg	[1][2]
Refractive Index	n _{20D} 1.54	[1][2]
CAS Number	3466-80-6	[1][2]

Experimental Protocols

A prevalent and efficient method for the synthesis of **2-Phenylpiperidine** is the catalytic hydrogenation of 2-phenylpyridine. The following protocol is a representative example of this procedure.

2.1. Synthesis of **2-Phenylpiperidine** via Catalytic Hydrogenation of 2-Phenylpyridine

This protocol details the synthesis of **2-phenylpiperidine** through the catalytic hydrogenation of 2-phenylpyridine using a Platinum(IV) oxide (PtO₂) catalyst, also known as Adams' catalyst.

Materials:

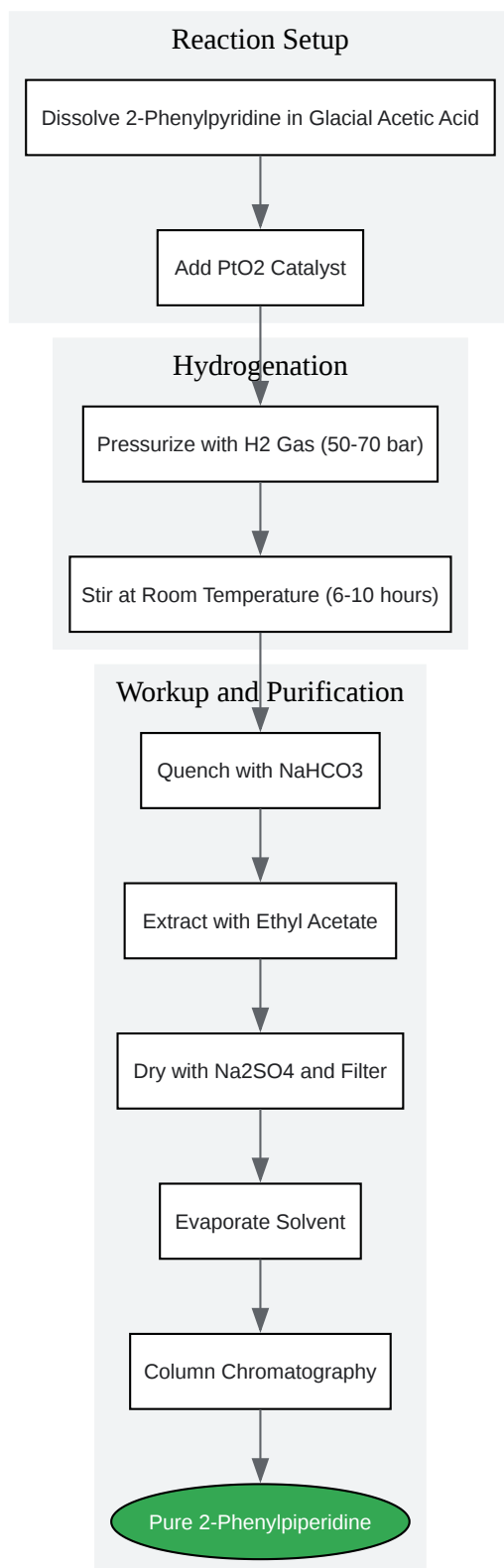
- 2-Phenylpyridine
- Glacial Acetic Acid
- Platinum(IV) oxide (PtO₂)
- Hydrogen (H₂) gas
- Sodium bicarbonate (NaHCO₃)
- Ethyl acetate

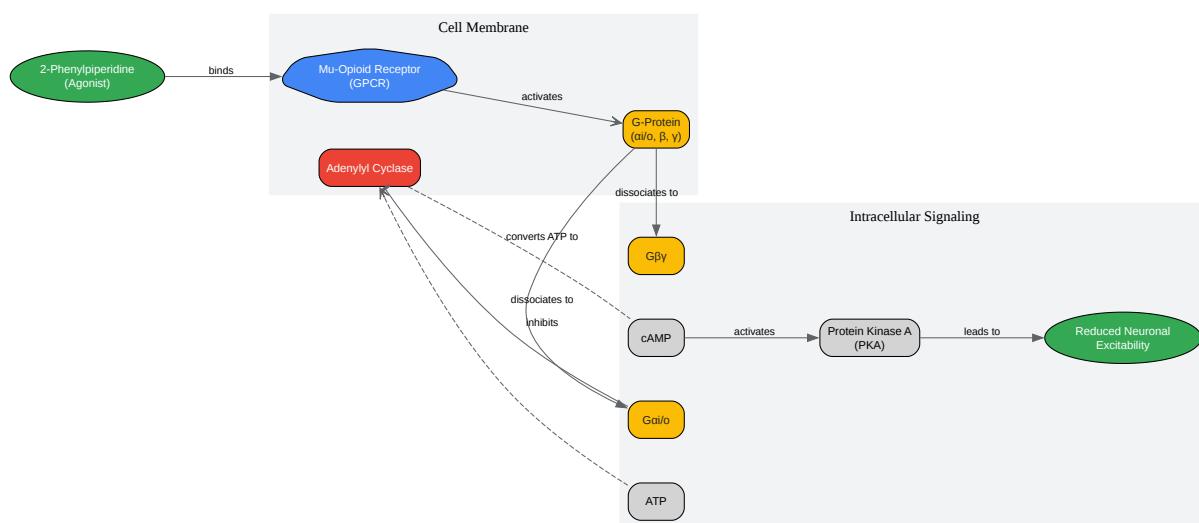
- Sodium sulfate (Na_2SO_4)
- Celite
- High-pressure reactor

Procedure:

- In a high-pressure reactor, a solution of 2-phenylpyridine (1.0 g) is prepared in glacial acetic acid (5 mL).[\[2\]](#)
- A catalytic amount of PtO_2 (5 mol%) is added to the stirred solution.[\[2\]](#)
- The reactor is then pressurized with hydrogen gas to between 50 and 70 bar.[\[2\]](#)
- The reaction mixture is stirred at room temperature for 6-10 hours.[\[2\]](#)
- Upon completion, the reaction is quenched with sodium bicarbonate (NaHCO_3).[\[2\]](#)
- The product is extracted with ethyl acetate (3 x 20 mL).[\[2\]](#)
- The combined organic layers are filtered through Celite and dried over anhydrous sodium sulfate (Na_2SO_4).[\[2\]](#)
- The solvent is evaporated under reduced pressure to yield the crude product.[\[2\]](#)
- Further purification of the residue is performed by column chromatography on silica gel (60-120 mesh) using a 5% ethyl acetate in petroleum ether eluent to furnish the pure **2-phenylpiperidine**.[\[2\]](#)

Workflow Diagram:





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